

# An In-depth Technical Guide to Calconcarboxylic Acid

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## Compound of Interest

Compound Name: Calconcarboxylic acid

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This technical guide provides a comprehensive overview of **Calconcarboxylic acid**, a vital chemical reagent in various scientific applications. The document details its fundamental chemical identity, physicochemical properties, synthesis, and a key experimental protocol for its use in complexometric titrations.

## Core Identity and Nomenclature

**Calconcarboxylic acid**, also known by the common name Patton-Reeder Indicator, is an azo dye with the IUPAC name 3-hydroxy-4-[(2-hydroxy-4-sulfonaphthalen-1-yl)diazenyl]naphthalene-2-carboxylic acid.<sup>[1][2]</sup> It is a crucial indicator for the precise determination of calcium ion concentrations in the presence of magnesium through complexometric titration with ethylenediaminetetraacetic acid (EDTA).<sup>[1][3][4][5]</sup>

## Physicochemical Properties

A summary of the key physicochemical properties of **Calconcarboxylic acid** is presented in the table below, offering a quick reference for laboratory use.

Property	Value	References
Molecular Formula	C <sub>21</sub> H <sub>14</sub> N <sub>2</sub> O <sub>7</sub> S	[1][2][4]
Molecular Weight	438.41 g/mol	[1][2][6]
Appearance	Dark red to dark violet or black powder	[4][7][8]
Melting Point	300 °C (decomposes)	[1][6][7][8][9]
Solubility	Soluble in water, ethanol, methanol, and sodium hydroxide.	[1][3][4][7]
Absorption Maximum (in acidic Ethanol)	568 – 573 nm	[10]

## Synthesis of Calconcarboxylic Acid

The synthesis of **Calconcarboxylic acid** was first described by Patton and Reeder in 1956.[1] [3] The process involves the coupling of diazotized 1-amino-2-naphthol-4-sulfonic acid with 2-hydroxy-3-naphthoic acid.[1][3] A general experimental protocol is outlined below.

### Experimental Protocol: Synthesis

- **Diazotization:** 1-amino-2-naphthol-4-sulfonic acid (also known as 1,2,4-acid) is diazotized. This is achieved by reacting the 1,2,4-acid with a nitrite source, such as sodium nitrite, in an acidic medium at a low temperature.[11] For instance, 6 kg of 80% 1,2,4-acid can be added to a copper sulfate solution and treated with 20% hydrochloric acid at a temperature below 10 °C to form the diazonium salt.[11]
- **Coupling Reaction:** The resulting diazonium salt of 1-amino-2-naphthol-4-sulfonic acid is then coupled with 2-hydroxy-3-naphthoic acid. This reaction forms the azo bond that is characteristic of **Calconcarboxylic acid**.
- **Purification:** The synthesized **Calconcarboxylic acid** can be purified through recrystallization. One method involves dissolving the dye in warm 20% aqueous methanol,

treating it with an equivalent of p-toluidine to precipitate the p-toluidinium salt. The acid can then be regenerated and recrystallized from hot water.[7]

## Application in Complexometric Titration of Calcium

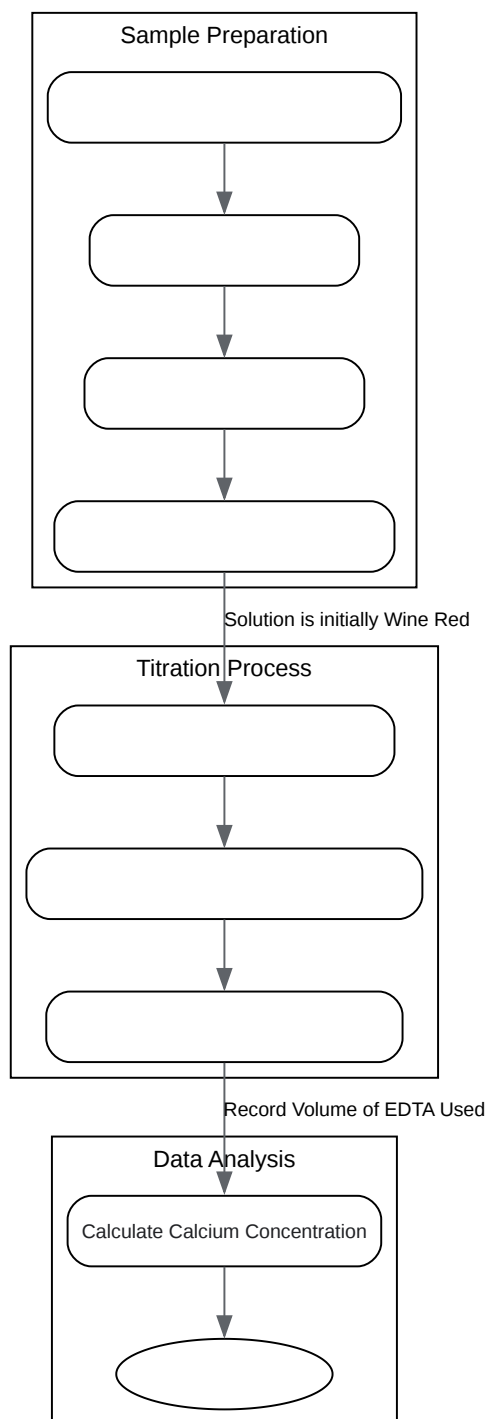
**Calconcarboxylic acid** is a widely used indicator for the determination of calcium ion concentration via complexometric titration with EDTA.[1][10] The free indicator is blue, but it forms a pink/red complex with calcium ions.[1] EDTA forms a more stable complex with calcium than the indicator does.[1] Therefore, during the titration, EDTA sequesters the calcium from the indicator complex, causing a color change from wine red to a sharp, stable blue at the endpoint.[1] This titration is typically carried out at a pH between 12 and 14 to ensure that any magnesium ions present precipitate as magnesium hydroxide, thus preventing interference.[1][12]

### Experimental Protocol: Calcium Titration

- **Sample Preparation:** Dilute the sample solution containing calcium ions with deionized water in a conical flask. For example, a prescribed solution can be diluted to 300 ml.[13]
- **pH Adjustment:** Add a concentrated solution of sodium hydroxide (e.g., 6 ml of 10M NaOH) or potassium hydroxide to raise the pH of the solution to between 12 and 14.[1][13] This step is crucial for the precipitation of magnesium hydroxide.
- **Indicator Addition:** Add a small amount (approximately 15 mg) of **Calconcarboxylic acid** triturate (the indicator mixed with a solid diluent) to the solution.[13] The solution should turn a pink/violet color, indicating the formation of the calcium-indicator complex.[1][13]
- **Titration:** Titrate the solution with a standardized solution of 0.1M disodium edetate (EDTA) until the color changes from violet or wine red to a distinct and stable blue.[1][12][13]
- **Endpoint Determination:** The endpoint is reached when the last traces of the red/violet color disappear, and the solution becomes a full blue.[1][13]
- **Calculation:** The concentration of calcium in the sample can be calculated based on the volume of the EDTA solution used. Each milliliter of 0.1M disodium edetate is equivalent to 4.008 mg of calcium.[13]

## Experimental Workflow for Calcium Titration

Workflow for Complexometric Titration of Calcium

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Caption: Workflow for Calcium Determination using **Calconcarboxylic Acid**.

## Signaling Pathways and Other Applications

While **Calconcarboxylic acid** is primarily recognized for its role as a metallochromic indicator, it has also been utilized in other niche applications. It has been employed in the preparation of chelating sorbents for trace metal analysis and in the development of fluorescent probes for the detection of calcium ions in biological samples.[10] There is limited evidence in the reviewed literature of its direct involvement in cellular signaling pathways; its utility is predominantly in analytical chemistry.

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